

# 2,7-Dihydroxy-9-fluorenone safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2,7-Dihydroxy-9-fluorenone

Cat. No.: B1308586

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## 2,7-Dihydroxy-9-fluorenone: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2,7-Dihydroxy-9-fluorenone** (CAS No. 42523-29-5). The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe operational procedures.

## Physicochemical and Safety Data

Quantitative data regarding the physical, chemical, and safety properties of **2,7-Dihydroxy-9-fluorenone** are summarized below. It is important to note that while specific toxicity data such as LD50 and LC50 are not readily available for this compound, the available information from various sources provides a basis for safe handling protocols.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	212.20 g/mol	<a href="#">[3]</a>
Appearance	Yellow to orange crystalline solid; Brown-red crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	338 °C	<a href="#">[4]</a>
Boiling Point	444.5 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.497 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	236.7 °C	<a href="#">[2]</a>
Solubility	Limited solubility in water; Soluble in polar organic solvents (e.g., ethanol, methanol, dimethyl sulfoxide)	<a href="#">[1]</a>
Storage Temperature	Room Temperature, sealed in a dry environment	<a href="#">[1]</a>

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification and Statements	Source
Acute Toxicity (Oral)	H302: Harmful if swallowed	<a href="#">[3]</a>
Skin Corrosion/Irritation	H315: Causes skin irritation	<a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	<a href="#">[3]</a>
Aquatic Toxicity	Toxic to aquatic life with long lasting effects	<a href="#">[5]</a> <a href="#">[6]</a>

Note: One source indicates that this chemical does not meet GHS hazard criteria for 22.2% of reports submitted to ECHA, suggesting some variability in its hazard classification.[\[3\]](#)

## Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure and ensuring a safe working environment.

### Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when handling the powdered form, to minimize inhalation of dust.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[7\]](#)

### Personal Protective Equipment

The following PPE should be worn when handling **2,7-Dihydroxy-9-fluorenone**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)[\[7\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[5\]](#)
- Skin and Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.[\[5\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. However, if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[5\]](#)[\[8\]](#)

### General Hygiene Practices

- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.

- Avoid contact with eyes, skin, and clothing.[8]
- Avoid the formation of dust.[5]

## Storage and Disposal

Proper storage and disposal are essential for maintaining the integrity of the chemical and protecting the environment.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]

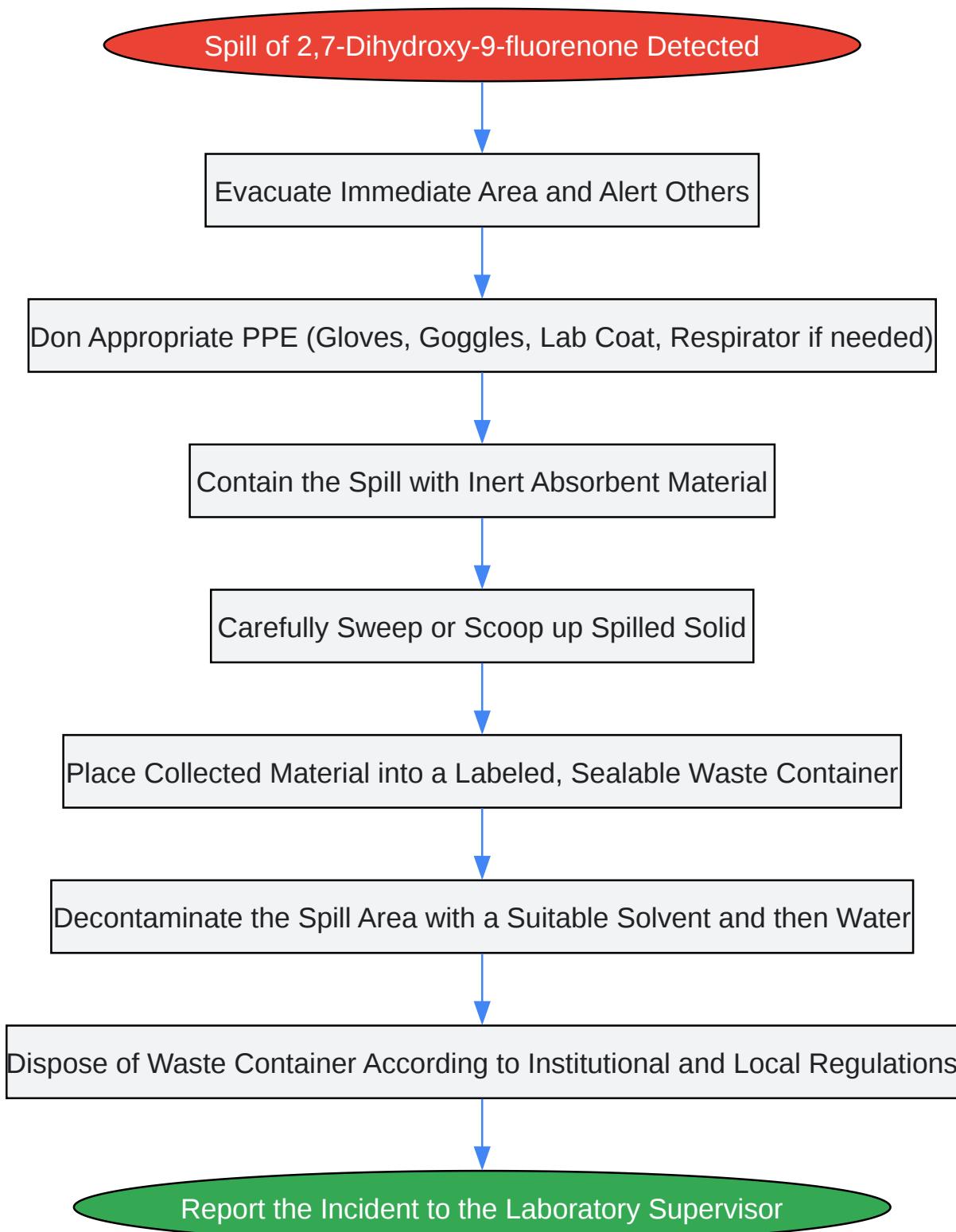
## Emergency Procedures

In the event of an emergency, follow these procedures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing before reuse.[5][8]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][8]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[5]

## Spill Management Workflow

The following diagram outlines the general procedure for managing a spill of **2,7-Dihydroxy-9-fluorenone**.

[Click to download full resolution via product page](#)Figure 1: Workflow for handling a spill of **2,7-Dihydroxy-9-fluorenone**.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **2,7-Dihydroxy-9-fluorenone** are not publicly available in the searched literature. The hazard classifications are based on data submitted to regulatory bodies like ECHA. Researchers should handle this compound with the precautions outlined in this guide, based on its known hazards. For any new application or large-scale use, it is advisable to conduct a thorough risk assessment.

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